

Validating K882 Target Engagement in Cells: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: K882

Cat. No.: B15610402

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of experimental methods to validate the cellular target engagement of **K882**, a novel inhibitor of the Src tyrosine kinase.^[1] The performance of **K882** is compared with established Src inhibitors, Dasatinib and Saracatinib, supported by experimental data and detailed protocols.

Introduction to K882 and its Target: Src Kinase

K882 is a recently identified small molecule inhibitor targeting Src, a non-receptor tyrosine kinase that plays a pivotal role in regulating cell proliferation, survival, migration, and angiogenesis.^{[1][2][3][4]} Dysregulation of Src activity is implicated in the progression of various cancers, making it a key therapeutic target.^[1] **K882** binds to the ATP-binding hydrophobic pocket of Src, thereby inhibiting its kinase activity and downstream signaling pathways, including Jak/Stat, PI3K/Akt, and RAS/MAPK.^[1] Validating the direct interaction of **K882** with Src within the complex cellular environment is crucial for its development as a therapeutic agent.

Comparative Analysis of Src Inhibitors

This section compares the biochemical potency and cellular activity of **K882** with the well-established Src inhibitors Dasatinib and Saracatinib.

Compound	Target(s)	IC50 (Src, cell-free)	Cellular Effects	Reference
K882	Src	Not explicitly reported	Inhibits proliferation, migration, and invasion of NSCLC cells. Induces G2/M cell cycle arrest and apoptosis.[1]	[1]
Dasatinib	Multi-targeted (Src, Abl, c-Kit, etc.)	0.8 nM	Inhibits proliferation and induces apoptosis in various cancer cell lines.[5][6] Can enhance metastatic potential in some models.[7]	[5]
Saracatinib (AZD0530)	Dual Src/Abl inhibitor	2.7 nM	Induces G1/S cell cycle arrest, inhibits proliferation, migration, and invasion.[8][9][10]	[8]

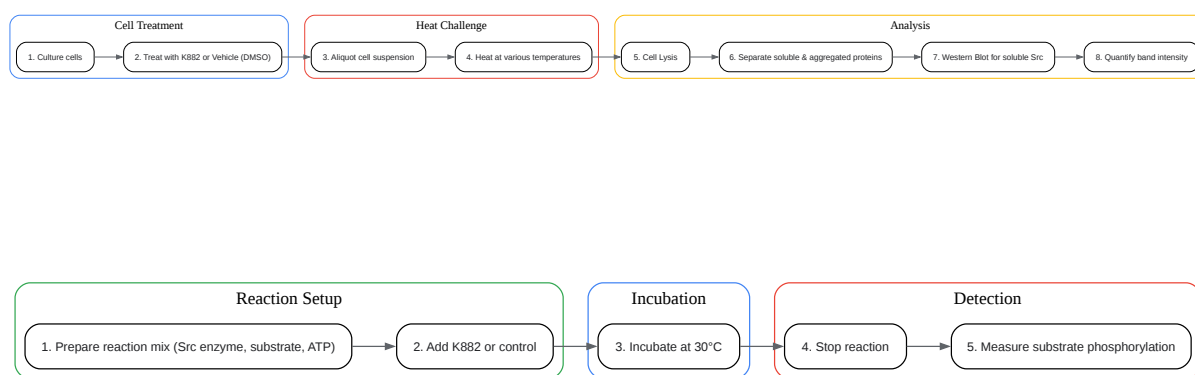
Experimental Methodologies for Target Engagement Validation

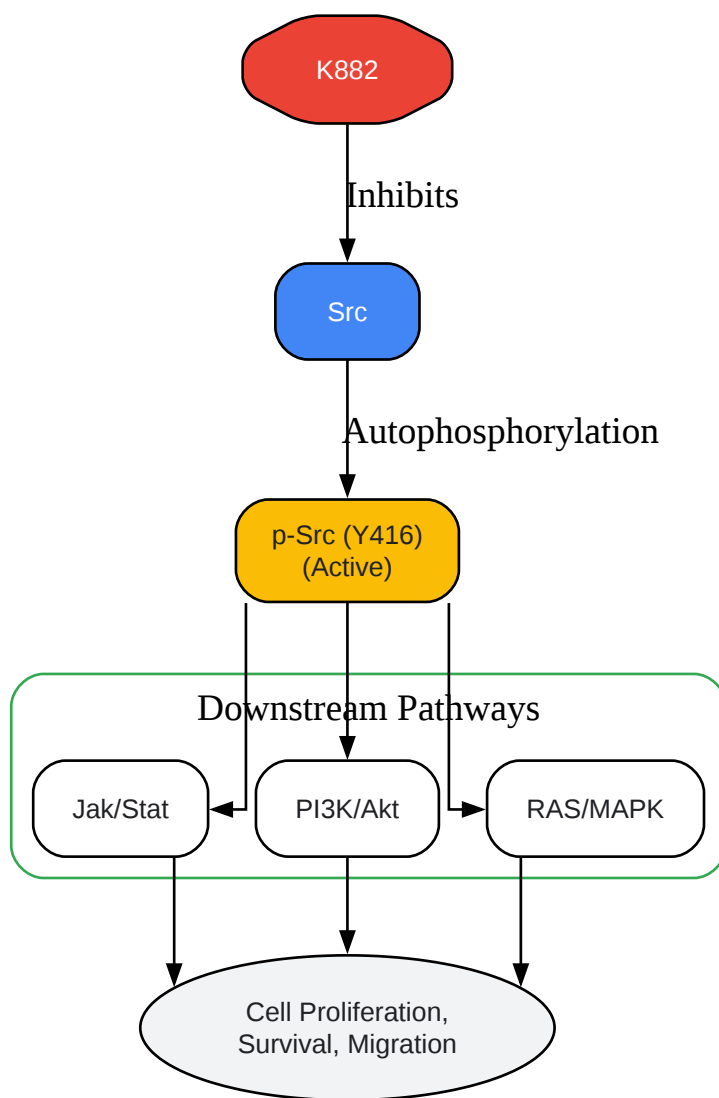
Several biophysical and biochemical methods can be employed to confirm the direct binding of **K882** to Src kinase in a cellular context.

Cellular Thermal Shift Assay (CETSA)

CETSA is a powerful technique to verify target engagement in intact cells. The principle lies in the thermal stabilization of a protein upon ligand binding.

Experimental Workflow: CETSA





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Identification of a novel Src inhibitor K882 derived from quinazoline-based stilbenes with anti-NSCLC effect - PubMed [pubmed.ncbi.nlm.nih.gov]

- [2. A back-door insight into the modulation of Src kinase activity by the polyamine spermidine - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. Selective requirement for Src kinases during VEGF-induced angiogenesis and vascular permeability - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. Activation pathway of Src kinase reveals intermediate states as novel targets for drug design - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. selleckchem.com \[selleckchem.com\]](#)
- [6. Dasatinib: a potent SRC inhibitor in clinical development for the treatment of solid tumors - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. Dasatinib in breast cancer: Src-ing for response in all the wrong kinases - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. moleculeprobes.net \[moleculeprobes.net\]](#)
- [9. Current Status of Src Inhibitors in Solid Tumor Malignancies - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [10. Saracatinib | Pulmonary Fibrosis Foundation \[pulmonaryfibrosis.org\]](#)
- [To cite this document: BenchChem. \[Validating K882 Target Engagement in Cells: A Comparative Guide\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b15610402/docs#validating-k882-target-engagement-in-cells-a-comparative-guide\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)